

Personal protective equipment for handling PI3K-IN-34

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Compound of Interest

Compound Name: PI3K-IN-34

Cat. No.: B12420096

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Essential Safety and Handling Guide for PI3K-IN-34

For researchers, scientists, and drug development professionals working with **PI3K-IN-34**, a potent and selective PI3K inhibitor, adherence to strict safety protocols is paramount to ensure personal safety and proper experimental conduct. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, based on available safety data.

Hazard Identification and Classification

PI3K-IN-34 is classified as a flammable liquid and vapor and is harmful if swallowed.[1] It is crucial to handle this compound with care, recognizing its potential health and physical hazards.

Quantitative Data Summary

Hazard Classification	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapor[1]
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed[1]

Personal Protective Equipment (PPE)

When handling **PI3K-IN-34**, the use of appropriate personal protective equipment is mandatory to prevent exposure.

- Eye and Face Protection: Wear safety glasses with side-shields or chemical safety goggles.
[1] A face shield may be necessary for operations with a higher risk of splashing.
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, are required. Inspect gloves prior to use and dispose of them in accordance with good laboratory practices.
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[1] In case of skin or hair contact, immediately remove all contaminated clothing and rinse the affected area with water or shower.[1]
- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhaling vapors or aerosols.[1]

Operational Plan for Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or aerosols.[1]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking in the handling area.[1]
- Use only non-sparking tools and take precautionary measures against static discharge.[1]
- Ground and bond containers and receiving equipment.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]

Storage:

- Store in a well-ventilated place and keep the container tightly closed.[\[1\]](#)
- Keep cool, with a recommended storage temperature of 2 - 8 °C.[\[1\]](#)
- Handle and store under an inert gas like nitrogen, as the compound is moisture-sensitive.[\[1\]](#)

Emergency Procedures

In Case of a Spill:

- Evacuate the danger area and consult an expert.
- Ensure adequate ventilation.
- Remove all sources of ignition.
- Prevent the spill from entering drains.[\[1\]](#)
- Cover drains and collect, bind, and pump off the spill.
- Absorb the spill with a liquid-absorbent material (e.g., Chemizorb®).[\[1\]](#)
- Dispose of the absorbent material properly.

First Aid Measures:

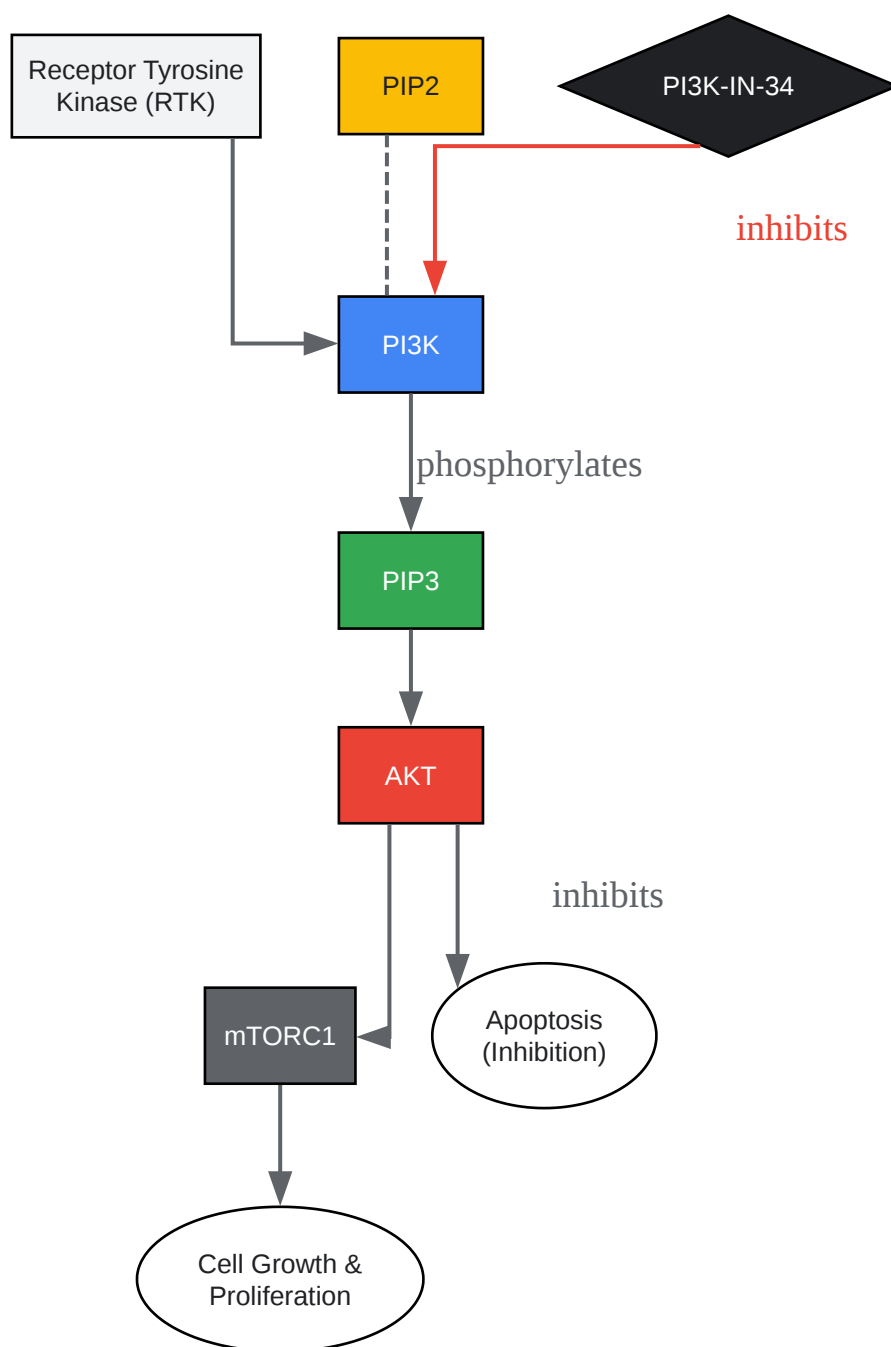
- If Swallowed: Call a POISON CENTER or doctor if you feel unwell. Rinse your mouth.[\[1\]](#)
Immediately have the victim drink water (two glasses at most).[\[1\]](#)
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[1\]](#)
- If Inhaled: Move the person to fresh air.
- If in Eyes: Rinse out with plenty of water. Remove contact lenses if present and easy to do.

Disposal Plan

Dispose of the contents and container to an approved waste disposal plant.[1] Follow all federal, state, and local environmental regulations. Do not let the product enter drains.[1]

PI3K Signaling Pathway Overview

The PI3K/AKT/mTOR pathway is a critical signaling cascade that regulates essential cellular processes such as cell growth, proliferation, and survival.[2] Dysregulation of this pathway is frequently observed in various cancers, making PI3K an attractive therapeutic target.[2][3] PI3K inhibitors like **PI3K-IN-34** are designed to block the activity of PI3K enzymes, thereby inducing cell cycle arrest and apoptosis in cancer cells.[4]



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Caption: The PI3K/AKT/mTOR signaling pathway and the inhibitory action of **PI3K-IN-34**.

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